

Comprehensive Safety & Handling Guide: 2-(3-Amino-4-chlorophenyl)ethanol

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Compound of Interest

Compound Name: 2-(3-Amino-4-chlorophenyl)ethanol

Cat. No.: B13135001

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Executive Summary & Chemical Identity[1][2]

2-(3-Amino-4-chlorophenyl)ethanol is a specialized intermediate often utilized in the synthesis of pharmaceutical agents (e.g., adrenergic agonists, kinase inhibitors). As a halogenated aniline derivative with a primary alcohol tail, it presents a dual-hazard profile: acute toxicity/sensitization characteristic of anilines and irritation/solubility properties of phenethyl alcohols.

Critical Safety Notice: Due to the specific substitution pattern (3-amino, 4-chloro), this compound must be handled as a potential methemoglobinemia inducer and a skin sensitizer. Standard "lab safety" is insufficient; specific barrier protection and exposure monitoring are required.

Physicochemical Profile (Predicted)

Property	Value / Description	Note
CAS Number	Not broadly cataloged (Isomer specific)	Treat as Novel Chemical Entity (NCE)
Formula	C ₈ H ₁₀ ClNO	
Mol.[1][2] Weight	171.62 g/mol	
Appearance	Off-white to brown solid/viscous oil	Oxidizes rapidly upon air exposure (darkens)
Solubility	DMSO, Methanol, Ethyl Acetate	Limited water solubility due to Cl- group
LogP (Est.)	~1.8 - 2.2	Lipophilic; potential for dermal absorption
pKa (Est.)	~3.5 - 4.0 (Aniline nitrogen)	Weak base; forms salts with strong acids

Toxicological Assessment & Mechanism (SAR Analysis)

Note: In the absence of compound-specific in vivo data, this assessment utilizes Structure-Activity Relationship (SAR) analysis based on validated analogs (4-Chloroaniline, Phenethyl alcohol).

The "Aniline" Hazard: Methemoglobinemia

The core toxicophore is the primary aromatic amine (aniline) moiety.

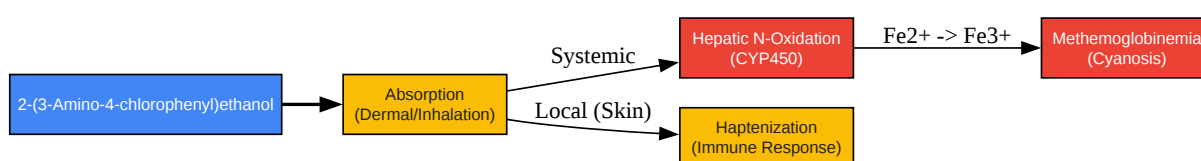
- Mechanism: Upon absorption (oral/dermal), the hepatic cytochrome P450 system (specifically CYP2E1) oxidizes the amine to an N-hydroxylamine metabolite.
- Effect: This metabolite enters erythrocytes and oxidizes ferrous hemoglobin (Fe²⁺) to ferric methemoglobin (Fe³⁺), which cannot carry oxygen.
- Result: Functional anemia and tissue hypoxia (Cyanosis). The 4-Chloro substituent typically increases the stability of the toxic metabolite compared to unsubstituted aniline, potentially

prolonging the effect.

The "Chlorine" Factor: Sensitization & Persistence

- Skin Sensitization: Halogenated anilines are notorious Type IV hypersensitivity inducers (Contact Dermatitis). The chlorine atom increases lipophilicity, facilitating skin penetration.
- Environmental Toxicity: The C-Cl bond enhances resistance to biodegradation. This compound should be treated as Very Toxic to Aquatic Life (Acute/Chronic Category 1 or 2).

Visualized Hazard Pathway



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Figure 1: Predicted toxicological pathway emphasizing the dual risk of systemic hypoxia and local sensitization.

Risk Management & Handling Protocols

Engineering Controls

- Primary Containment: All handling of the neat solid or concentrated solutions (>10 mM) must occur within a certified Chemical Fume Hood.
- Powder Handling: If the substance is a dry powder, use a static-dissipative balance enclosure to prevent aerosolization.
- Ventilation: Ensure hood face velocity is >0.5 m/s.

Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves may offer insufficient protection against chlorinated aromatics due to rapid permeation.

Body Part	Recommendation	Rationale
Hands	Double Gloving Required Inner: Nitrile (4 mil) Outer: Laminate (Silver Shield/4H) or Thick Nitrile (8 mil)	Chlorinated anilines can permeate thin nitrile in <15 mins.
Eyes	Chemical Splash Goggles	Primary alcohol group poses severe irritation risk. [2]
Body	Tyvek® Lab Coat + Chemical Apron	Prevent clothes contamination (aniline absorption).
Respiratory	P100/OV Cartridge (if outside hood)	Protection against dusts and organic vapors.

Synthesis & Stability Protocol

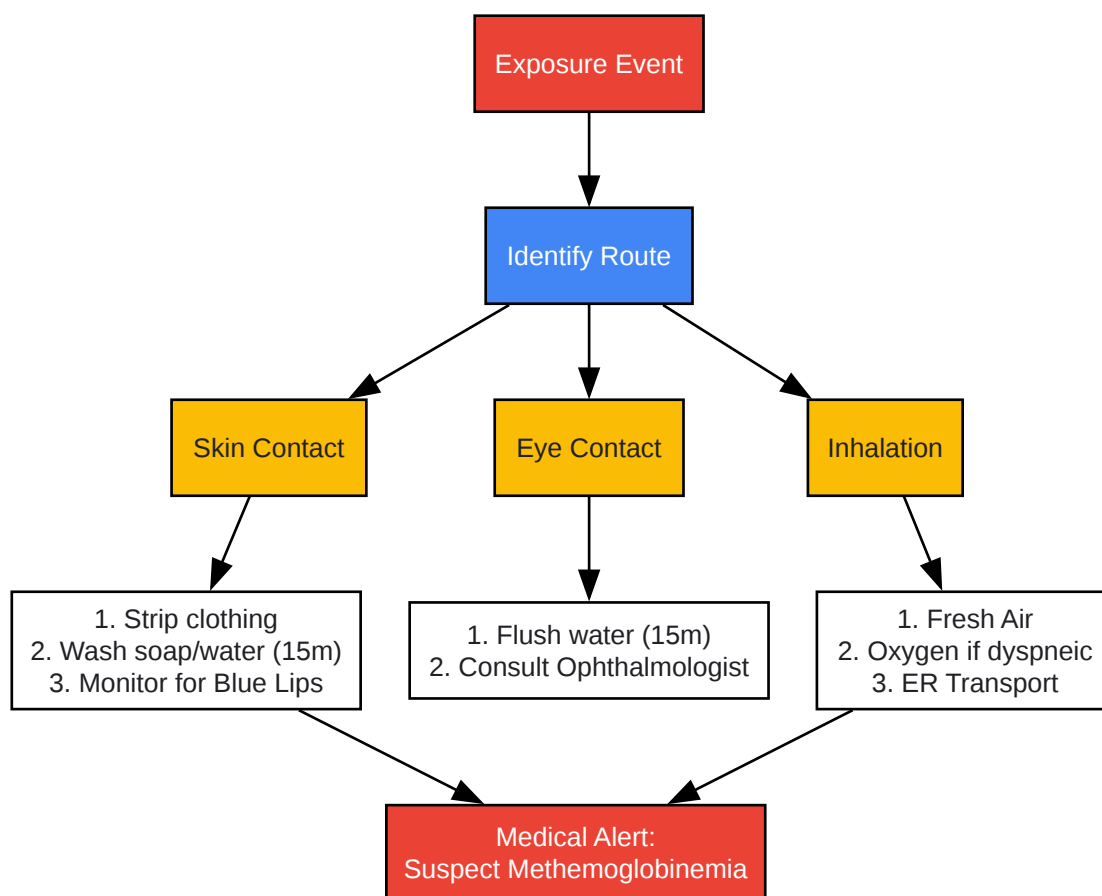
Degradation Risk: The amino group is prone to oxidation, turning the compound black/tarry. The alcohol group is stable but hygroscopic.

- Storage: Store at 2-8°C under an inert atmosphere (Argon/Nitrogen).
- Solvent Choice: Avoid acetone (forms imines with the amine). Preferred solvents: Methanol, DMSO, Dichloromethane.
- Quenching: Upon reaction completion, quench excess amine reactivity with dilute acidic aqueous workup (converts free base to water-soluble salt, reducing volatility).

Emergency Response Protocols

Exposure Response Logic

Speed is critical. Aniline absorption is rapid.



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Figure 2: Decision tree for immediate emergency response, prioritizing decontamination and symptom monitoring.

Medical Management (For Physicians)

- Antidote: Methylene Blue (1-2 mg/kg IV) is the specific antidote for methemoglobinemia if MetHb levels >20-30%.
- Contraindication: Do not administer Methylene Blue to patients with G6PD deficiency.
- Observation: Patients should be observed for at least 6-12 hours as symptoms may be delayed.

Spill Management

- Evacuate: Clear the immediate area.

- PPE: Don full PPE (including respirator) before re-entering.
- Neutralize: Adsorb liquid spills with Vermiculite or Sand. Do not use sawdust (fire hazard with oxidizers).
- Decontamination: Wash the surface with a dilute surfactant/acid solution (e.g., 1% acetic acid) to solubilize and remove amine residues.

References

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Sources

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- 2. fishersci.com [fishersci.com]
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